

An In-depth Technical Guide to the Physical Properties of 1,3-Dibromonaphthalene

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Compound of Interest

Compound Name: 1,3-Dibromonaphthalene

Cat. No.: B1599896

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Introduction

1,3-Dibromonaphthalene is a halogenated polycyclic aromatic hydrocarbon that serves as a crucial intermediate in organic synthesis. Its unique substitution pattern makes it a valuable building block for the synthesis of more complex molecules, including those with applications in materials science and pharmaceutical development. Understanding the physical properties of this compound is paramount for its effective use in a laboratory setting, from designing reaction conditions to ensuring its purity and proper handling. This guide provides a comprehensive overview of the key physical characteristics of **1,3-Dibromonaphthalene**, supported by experimental methodologies and spectroscopic data.

Core Physical Properties

The fundamental physical properties of **1,3-Dibromonaphthalene** are summarized in the table below. These values are critical for predicting the behavior of the compound in various experimental setups.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₆ Br ₂	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	285.96 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	52358-73-3	--INVALID-LINK--, --INVALID-LINK--
Melting Point	63-64 °C	--INVALID-LINK--
Boiling Point	334.30 °C	--INVALID-LINK--
Density (estimated)	1.82 g/cm ³	--INVALID-LINK--
Appearance	Colorless oil that solidifies upon freezing; can also appear as a dark brown solid	--INVALID-LINK--, --INVALID-LINK--
Solubility	Insoluble in water. Soluble in many organic solvents such as ethers and chlorinated solvents.	--INVALID-LINK--

Experimental Determination of Physical Properties

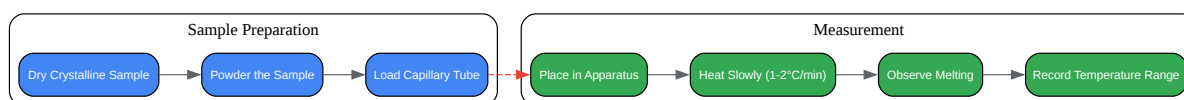
Accurate determination of physical properties such as melting and boiling points is fundamental to verifying the identity and purity of a compound. The following sections detail the standard experimental protocols for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses the melting point and broadens the range. A common and reliable method for determining the melting point is the capillary tube method.

Experimental Protocol: Capillary Tube Method

- **Sample Preparation:** A small amount of the dry, crystalline **1,3-Dibromonaphthalene** is finely powdered.
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end.
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.



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Figure 1: Workflow for Melting Point Determination.

Boiling Point Determination

For solids with a relatively low boiling point, or for instances where distillation is not feasible, the boiling point can be determined using a micro-method with a Thiele tube.

Experimental Protocol: Micro Boiling Point Determination

- **Sample Preparation:** A small amount of **1,3-Dibromonaphthalene** is placed in a small test tube or a Durham tube.

- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the sample.
- **Apparatus Assembly:** The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid, such as mineral oil.
- **Heating:** The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.
- **Observation and Recording:** The heating is stopped once a steady stream of bubbles is observed. As the apparatus cools, the vapor pressure inside the capillary tube will decrease. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the sample.



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Figure 2: Workflow for Micro Boiling Point Determination.

Spectroscopic Data

Spectroscopic analysis is indispensable for the structural elucidation and confirmation of **1,3-Dibromonaphthalene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

^1H NMR (400 MHz, CD_2Cl_2):

- δ 8.20 (d, $J = 8.3$ Hz, 1H, H-8)

- δ 8.02 (d, J = 1.9 Hz, 1H, H-4)
- δ 7.91 (d, J = 1.9 Hz, 1H, H-2)
- δ 7.79 (dd, J = 8.2, 1.5 Hz, 1H, H-5)
- δ 7.66 - 7.56 (m, 2H, H-6,7)[1]

^{13}C NMR (101 MHz, CD_2Cl_2):

- δ 135.7 (C-4a)
- δ 133.1 (C-2)
- δ 131.2 (C-8a)
- δ 130.6 (C-4)
- δ 128.4 (C-7)
- δ 128.4 (C-6)
- δ 128.1 (C-5)
- δ 127.6 (C-8)
- δ 123.9 (C-1)
- δ 119.3 (C-3)[1]

Infrared (IR) and Mass Spectrometry (MS)

While comprehensive, publicly available experimental IR and Mass Spectra for **1,3-Dibromonaphthalene** are not readily found in the searched literature, the expected spectral features can be inferred. The IR spectrum would show characteristic C-H stretching and bending vibrations for the aromatic ring, as well as C-Br stretching frequencies. The mass spectrum would be expected to show a prominent molecular ion peak (M^+) and a characteristic isotopic pattern due to the presence of two bromine atoms.

Synthesis Overview

1,3-Dibromonaphthalene is commonly synthesized via the dehydrobromination of a tetrabromonaphthalene precursor. One established method involves the photobromination of naphthalene to yield $\alpha,2\beta,3\alpha,4\beta$ -tetrabromo-1,2,3,4-tetrahydronaphthalene, which is then dehydrobrominated to form **1,3-dibromonaphthalene** in high yield.[2][3] Another reported synthesis involves the reaction of 1,2,3,4-tetrabromo-1,2,3,4-tetrahydronaphthalene with potassium tert-butoxide in tetrahydrofuran.[1]

Conclusion

The physical properties of **1,3-Dibromonaphthalene** presented in this guide provide a solid foundation for its application in research and development. The methodologies for determining its melting and boiling points are standard, reliable techniques that also serve as indicators of purity. The provided NMR data is crucial for the unambiguous identification of this compound. This comprehensive understanding of its physical characteristics is essential for any scientist working with this versatile synthetic intermediate.

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